

# A Technical Guide to 2-Amino-3-methylpyridine for Drug Development Professionals

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## Compound of Interest

Compound Name: 2-Amino-3-methylpyridine

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An In-depth Review of the Synthesis, Properties, and Applications of a Key Pharmaceutical Intermediate

## Introduction

2-Amino-3-picoline, systematically known in IUPAC nomenclature as 3-methylpyridin-2-amine, is a pivotal chemical intermediate in the pharmaceutical and agrochemical industries.<sup>[1][2]</sup> Its structural motif, a pyridine ring substituted with both an amino and a methyl group, provides a versatile scaffold for the synthesis of complex molecules and active pharmaceutical ingredients (APIs).<sup>[1][3]</sup> This technical guide offers a comprehensive overview of **2-Amino-3-methylpyridine** (CAS No: 1603-40-3), detailing its physicochemical properties, established synthesis protocols, and significant applications in drug discovery and development.<sup>[4]</sup>

## Physicochemical and Computational Data

Accurate characterization of a chemical intermediate is fundamental for its effective use in synthesis and process development. The properties of **2-Amino-3-methylpyridine** are well-documented, ensuring reliability and reproducibility in experimental settings. A purity of 97% or higher is typically required for pharmaceutical applications to ensure the quality and yield of the final drug product.<sup>[3]</sup>

Table 1: Physicochemical Properties of **2-Amino-3-methylpyridine**

Property	Value	Reference(s)
CAS Number	1603-40-3	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	108.14 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	3-methylpyridin-2-amine	<a href="#">[2]</a>
Synonyms	2-Amino-3-picoline, 3-Methyl-2-pyridinamine	<a href="#">[2]</a> <a href="#">[6]</a>
Appearance	White to light orange/yellow solid or liquid	<a href="#">[6]</a>
Melting Point	29-32°C (lit.)	<a href="#">[7]</a>
Boiling Point	221-222°C (lit.)	<a href="#">[8]</a>
Density	1.073 g/mL at 25°C (lit.)	
Flash Point	118°C (244.4°F) - closed cup	<a href="#">[7]</a>
Refractive Index	n <sub>20/D</sub> 1.5823 (lit.)	

Table 2: Computed Molecular Properties

Property	Value	Reference(s)
Topological Polar Surface Area (TPSA)	38.91 Å <sup>2</sup>	<a href="#">[5]</a>
LogP (octanol-water partition coeff.)	0.97222	<a href="#">[5]</a>
Hydrogen Bond Donors	1	<a href="#">[5]</a>
Hydrogen Bond Acceptors	2	<a href="#">[5]</a>
Rotatable Bonds	0	<a href="#">[5]</a>

## Synthesis and Experimental Protocols

The synthesis of **2-Amino-3-methylpyridine** is a critical process for its application as a building block. Several methods have been reported for its preparation. Below is a detailed experimental protocol for a common laboratory-scale synthesis.

## Experimental Protocol: Hofmann Rearrangement for Synthesis

This protocol is based on a Hofmann rearrangement of 3-methyl-2-pyridinecarboxamide.<sup>[9]</sup>

Objective: To synthesize **2-Amino-3-methylpyridine** from 3-methyl-2-pyridinecarboxamide.

Materials:

- 3-methyl-2-pyridinecarboxamide
- Sodium hydroxide (NaOH) aqueous solution (12%)
- Liquid bromine (Br<sub>2</sub>)
- Ethyl acetate
- Ice-salt water bath
- Standard laboratory glassware and extraction apparatus

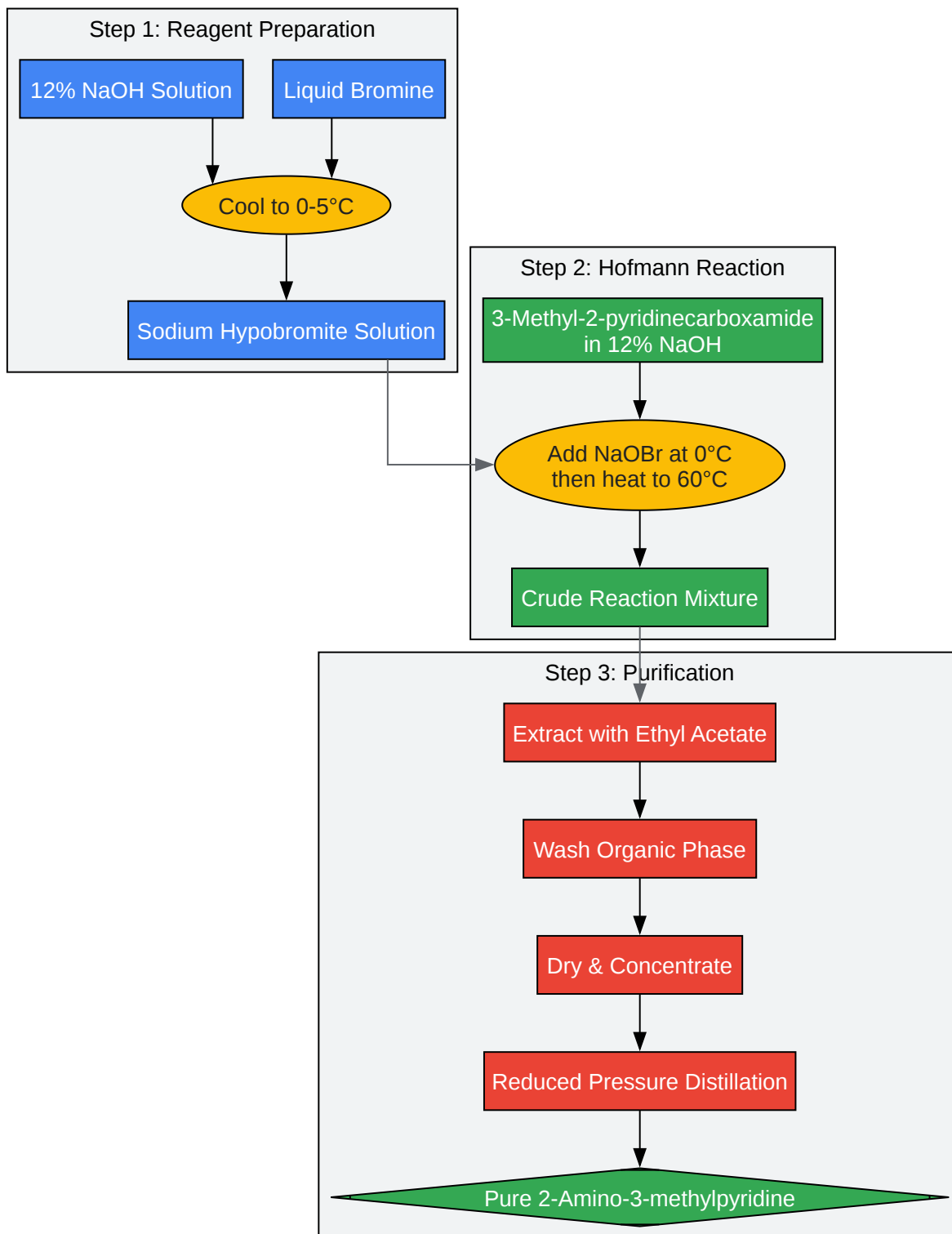
Methodology:

- Preparation of Sodium Hypobromite Solution:
  - Cool 320 mL of 12% NaOH aqueous solution to 0-5°C using an ice-salt water bath.
  - Slowly add 25 mL of liquid bromine dropwise to the cooled NaOH solution while maintaining the temperature.
  - After the addition is complete, keep the solution at this temperature for 30 minutes to ensure the formation of sodium hypobromite.<sup>[9]</sup>
- Hofmann Reaction:

- Dissolve the starting material, 3-methyl-2-pyridinecarboxamide, in 250 mL of 12% NaOH aqueous solution.
- Add the freshly prepared sodium hypobromite solution dropwise to the carboxamide solution at 0°C. The solid will gradually dissolve.<sup>[9]</sup>
- Once the addition is complete, raise the temperature of the reaction mixture to 60°C for 30 minutes.<sup>[9]</sup>
- Extraction and Purification:
  - Cool the reaction solution.
  - Perform liquid-liquid extraction three times using 250 mL of ethyl acetate for each extraction.
  - Combine the organic phases and wash them twice with 50 mL of water.
  - Dry the organic phase and concentrate it to obtain the crude product as a red liquid.
  - Purify the crude product by reduced pressure distillation, collecting the fraction at 107-108.5°C and 2.67 kPa.<sup>[9]</sup>

The following diagram illustrates the logical workflow of this synthesis protocol.

## Synthesis Workflow for 2-Amino-3-methylpyridine

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Synthesis Workflow Diagram

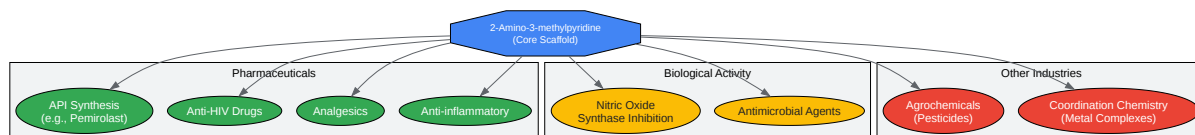
# Applications in Drug Development and Organic Synthesis

**2-Amino-3-methylpyridine** is a high-value intermediate due to its dual functionality as both an amine and a substituted pyridine.[1] This structure makes it a versatile building block for a range of pharmaceutical and agrochemical compounds.[1]

## Key Application Areas:

- **Active Pharmaceutical Ingredients (APIs):** It serves as a crucial precursor in the synthesis of various APIs.[1] Its structural elements are incorporated into drugs for treating a wide array of conditions.[1] For instance, it is a known intermediate in the synthesis of drugs like Pemirolast and Lumacaftor.[10]
- **Medicinal Chemistry:** Pyridine and its derivatives are known to be involved in a wide range of bioactivities.[11] The 2-aminopyridine scaffold, in particular, is a precursor for heterocyclic compounds with medicinal value.[11] Research has shown that derivatives can exhibit antimicrobial, anti-inflammatory, anti-HIV, and antitumor activities.[9][12]
- **Nitric Oxide Synthase Inhibition:** The compound itself has been identified as a nitric oxide synthase inhibitor.[9]
- **Coordination Chemistry:** The pyridine nitrogen and the exocyclic amino group are effective coordination sites. Complexes of **2-Amino-3-methylpyridine** with metals like Copper(II) and Silver(I) have been synthesized and studied for their potential biological applications, including antibacterial and antioxidant activities.[12]
- **Agrochemicals:** It is used in the development of effective pesticides and herbicides, contributing to crop protection.[1]

The diagram below illustrates the relationship between the core structure of **2-Amino-3-methylpyridine** and its diverse applications.



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## References

1. nbino.com [nbino.com]
2. 2-Amino-3-methylpyridine | C<sub>6</sub>H<sub>8</sub>N<sub>2</sub> | CID 15347 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. nbino.com [nbino.com]
4. scbt.com [scbt.com]
5. chemscene.com [chemscene.com]
6. 2-Amino-3-methylpyridine | 1603-40-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
7. 2-Amino-3-methylpyridine, 97% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
8. Cas Landing [thermofisher.com]
9. Page loading... [guidechem.com]
10. 2-Amino-3-Methyl Pyridine [jubilantingrevia.com]
11. researchgate.net [researchgate.net]

- 12. mdpi.com [mdpi.com]
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